

Application Notes and Protocols: Dyeing Cotton and Silk Fibers with Vat Black 25

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Compound of Interest

Compound Name: 14h-Anthra[2,1,9-mna]thioxanthen-14-one

Cat. No.: B037145

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Introduction

Vat Black 25 (C.I. 69525) is an anthraquinone-based vat dye known for its application in achieving deep, long-lasting color on various fibers.[1] Synonyms for this dye include Vat Olive T and Cibanon Olive S.[2][3] As a vat dye, it is initially water-insoluble and must undergo a chemical reduction process, known as "vatting," to be converted into a water-soluble "leuco" form that can be absorbed by textile fibers.[4] Subsequent oxidation traps the insoluble dye molecules within the fiber, resulting in excellent wash and light fastness properties.[1][5]

This document provides detailed protocols for the application of Vat Black 25 to both cotton, a cellulosic fiber, and silk, a protein fiber. Due to the inherent chemical differences between these fibers, particularly the sensitivity of silk to the high alkalinity typically required for cotton vat dyeing, distinct methodologies are necessary. The protocol for silk will utilize the solubilized form of the dye (C.I. Solubilised Vat Black 25) to ensure the integrity of the protein fiber is maintained.[6][7]

Chemical and Physical Properties of Vat Black 25

The fundamental properties of Vat Black 25 are summarized below. This data is essential for preparing dye stocks and understanding the dye's behavior in solution.

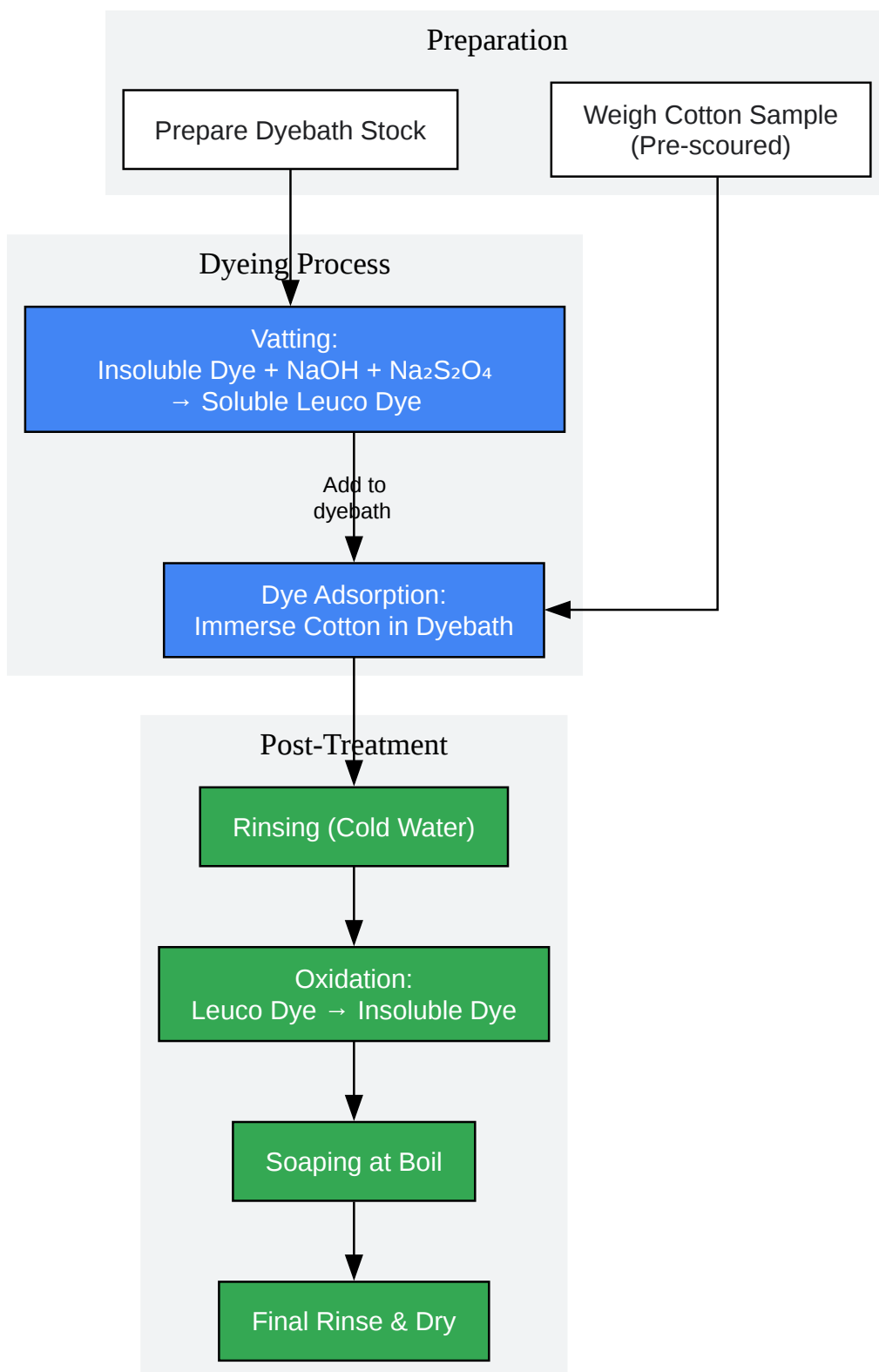
Property	Value
C.I. Name	Vat Black 25 (69525)
CAS Number	4395-53-3[2][8]
Molecular Formula	C ₄₅ H ₂₀ N ₂ O ₅ [1][2]
Molecular Weight	668.65 g/mol [1][2]
Appearance	Brown Powder[2][9]
Solubility	Insoluble in water, ethanol, and xylene. Slightly soluble in pyridine and quinoline.[2][3]

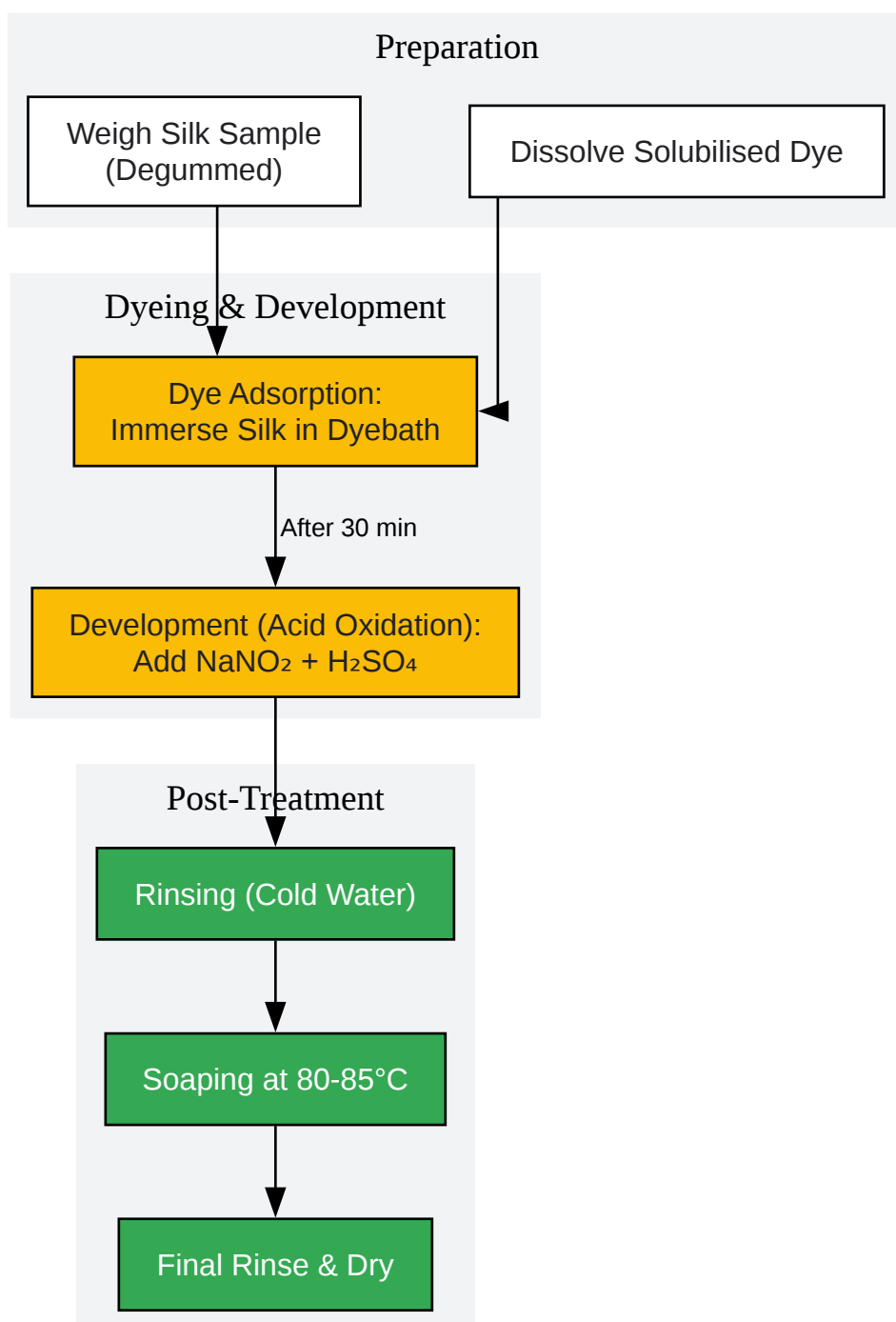
Dyeing of Cotton Fibers with Vat Black 25

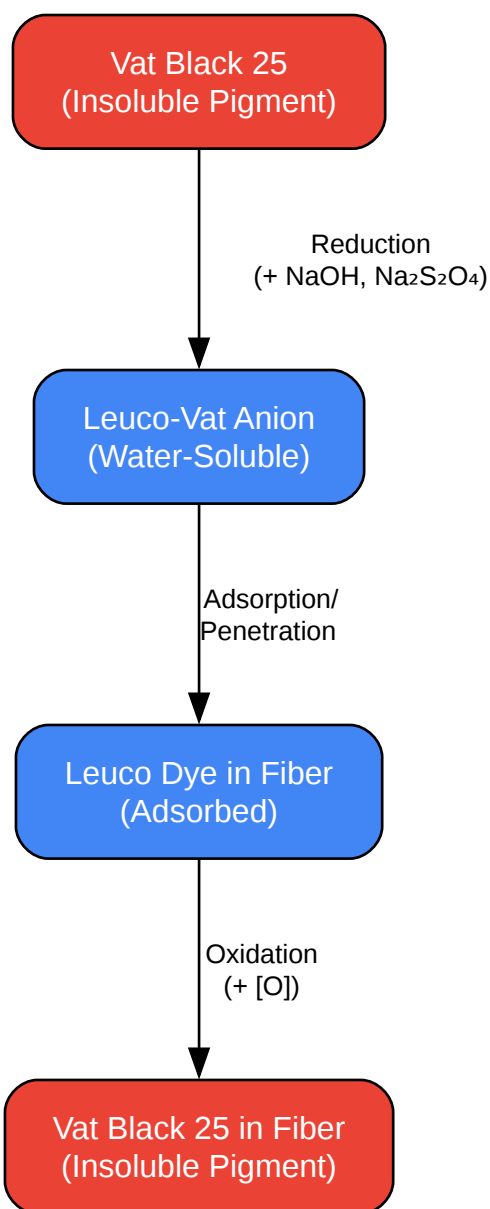
Principle

The dyeing of cotton with vat dyes is a multi-step process. First, the insoluble Vat Black 25 is reduced in an alkaline medium using sodium hydrosulfite to its soluble leuco form. The cotton fiber is then immersed in this dyebath, allowing the leuco dye to penetrate the amorphous regions of the cellulose. Finally, the fiber is exposed to an oxidizing agent, which converts the dye back to its insoluble pigment form, physically trapping it within the fiber structure. A final soaping step removes any surface dye and helps to stabilize the final shade.[4]

Experimental Workflow for Cotton Dyeing







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